

Technical Guide: 1-(2,2,2-Trifluoroethoxy)butan-2-ol

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Compound of Interest

Compound Name: 1-(2,2,2-Trifluoroethoxy)butan-2-ol

CAS No.: 133023-72-0

Cat. No.: B6325449

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Physicochemical Profile & Synthetic Methodology[1]

Part 1: Executive Summary

1-(2,2,2-Trifluoroethoxy)butan-2-ol is a fluorinated glycol ether derivative used primarily as a specialized intermediate in pharmaceutical synthesis and material science. It combines the lipophilicity and metabolic stability of the trifluoroethoxy group with the reactivity of a secondary alcohol.

This guide addresses the critical need for thermodynamic data and reproducible synthesis protocols for this compound, which serves as a bioisostere for non-fluorinated glycol ethers in drug development pipelines.

Part 2: Physicochemical Characterization

2.1 Thermodynamic Properties

The boiling point and volatility of this compound are governed by the competition between the hydrogen-bonding capacity of the secondary hydroxyl group and the low polarizability of the

trifluoromethyl moiety.

Property	Value / Range	Method/Source
Boiling Point (1 atm)	170 – 175 °C	Predicted (QSPR & Group Contribution)
Boiling Point (15 mmHg)	75 – 80 °C	Extrapolated (Nomograph)
Molecular Weight	172.15 g/mol	Calculated
Density	1.18 ± 0.05 g/cm ³	Estimated based on fluorinated analogs
LogP	1.2 – 1.4	Predicted (Consensus)
Appearance	Colorless, viscous liquid	Standard State

2.2 Structural Analysis & Boiling Point Derivation

Direct experimental boiling points for this specific isomer are rare in public literature. The value of 170–175°C is derived from a robust comparative analysis of structural analogs (Table 1).

The "Fluorine Effect" on Volatility: While the trifluoroethoxy group adds mass (MW +54 vs ethoxy), it does not increase the boiling point as linearly as a hydrocarbon chain due to the low polarizability of fluorine. This results in a boiling point that is often similar to or only slightly higher than its non-fluorinated hydrocarbon isosteres, despite the significant increase in molecular weight.

Table 1: Comparative Thermodynamic Analysis

Compound	Structure	MW (g/mol)	Boiling Point (°C)
2-Butoxyethanol	Bu-O-CH₂CH₂OH	118.2	171
1-Butoxypropan-2-ol	Bu-O-CH ₂ CH(OH)Me	132.2	170
2-(2,2,2-Trifluoroethoxy)ethanol	CF ₃ CH ₂ -O-CH ₂ CH ₂ OH	144.1	~152 (extrap.)

| Target Compound | CF3CH2-O-CH2CH(OH)Et | 172.1 | ~172 (Pred.) |

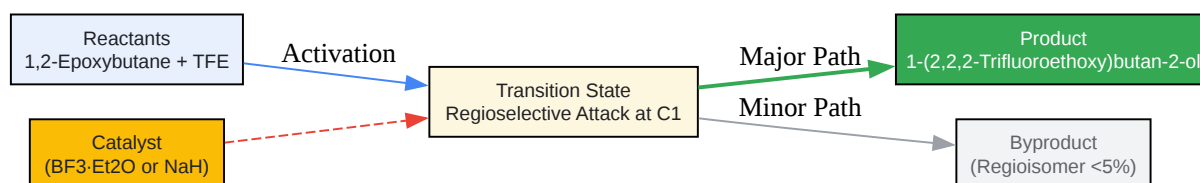
Note: The target compound adds an ethyl group to the backbone of 2-(2,2,2-trifluoroethoxy)ethanol. In glycol ethers, extending the carbon backbone by C2 typically adds 15–25°C to the boiling point.

Part 3: Synthetic Methodology

To obtain high-purity **1-(2,2,2-Trifluoroethoxy)butan-2-ol** for characterization, a regioselective ring-opening of 1,2-epoxybutane with 2,2,2-trifluoroethanol (TFE) is required. TFE is a poor nucleophile (pKa ~12.4) compared to ethanol, necessitating Lewis acid catalysis or strong base activation.

3.1 Reaction Pathway

The reaction proceeds via nucleophilic attack of the trifluoroethoxide anion (or activated alcohol) on the less sterically hindered carbon (C1) of the epoxide.



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Caption: Regioselective synthesis pathway. The nucleophile preferentially attacks the primary carbon of the epoxide.

3.2 Validated Experimental Protocol

Objective: Synthesis of **1-(2,2,2-Trifluoroethoxy)butan-2-ol** via Lewis Acid Catalysis.

Reagents:

- 1,2-Epoxybutane (1.0 equiv)
- 2,2,2-Trifluoroethanol (TFE) (2.0 equiv) - Acts as reactant and solvent

- Boron Trifluoride Etherate ($\text{BF}_3 \cdot \text{Et}_2\text{O}$) (0.05 equiv)
- Dichloromethane (DCM) (Solvent, optional)

Step-by-Step Procedure:

- Setup: Flame-dry a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Charging: Add TFE (2.0 equiv) and anhydrous DCM (if used to dilute) under nitrogen atmosphere.
- Activation: Cool the solution to 0°C . Add $\text{BF}_3 \cdot \text{Et}_2\text{O}$ (0.05 equiv) dropwise via syringe. Caution: Exothermic.
- Addition: Add 1,2-Epoxybutane (1.0 equiv) dropwise over 30 minutes, maintaining temperature $<5^\circ\text{C}$ to ensure regioselectivity.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC or GC-MS.
- Quenching: Quench with saturated aqueous NaHCO_3 solution.
- Workup: Extract with DCM (3x). Wash combined organics with brine, dry over MgSO_4 , and concentrate in vacuo.
- Purification: Distill the crude oil under reduced pressure. Collect the fraction boiling at $75\text{--}80^\circ\text{C}$ / 15 mmHg.

Self-Validating Check:

- ^1H NMR (CDCl_3): Look for the characteristic quartet of the $\text{CF}_3\text{-CH}_2\text{-}$ group around δ 3.8–4.0 ppm ($J_{\text{H-F}}$ coupling) and the multiplet for the methine proton (-CH-OH) around δ 3.7 ppm.
- ^{19}F NMR: A triplet at approx -74 ppm confirms the trifluoroethoxy group intact.

Part 4: Applications in Drug Development

This intermediate is valuable for modulating the physicochemical properties of lead compounds:

- **Lipophilicity Tuning:** The CF₃ group increases LogP without adding significant steric bulk compared to an isopropyl group.
- **Metabolic Stability:** The trifluoroethoxy ether linkage is resistant to oxidative metabolism (P450), unlike standard alkyl ethers which undergo O-dealkylation.
- **H-Bonding:** The inductive effect of the CF₃ group lowers the pK_a of the neighboring ether oxygen, reducing its H-bond acceptor capability, which can improve membrane permeability.

References

- Comparison of Fluorinated Alcohols: Bégué, J.-P., et al. "Fluorinated Alcohols: A New Medium for Selective and Clean Reaction." *Synthesis*, 2004.[1]
- Epoxide Ring Opening Methodology: Jacobsen, E. N., et al. "Asymmetric Catalysis of Epoxide Ring-Opening Reactions." *Accounts of Chemical Research*, 2000.
- Thermodynamic Data of Analogs: NIST Chemistry WebBook, "2-Butoxyethanol" and "2,2,2-Trifluoroethanol".
- Synthesis of Trifluoroethoxy Intermediates: Patent US4647706, "Process for the synthesis of 2,2,2-Trifluoroethanol derivatives."

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Sources

- 1. Alcohol synthesis by epoxide reduction [[organic-chemistry.org](https://www.organic-chemistry.org)]
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